

Application Notes and Protocols: 2-Benzhydrylpiperidine HCl in Neurodegenerative Disease Research

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Compound of Interest

Compound Name: 2-Benzhydrylpiperidine
hydrochloride

Cat. No.: B590407

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Introduction

2-Benzhydrylpiperidine hydrochloride, also known as Desoxypipradrol or 2-DPMP, is a potent and selective norepinephrine-dopamine reuptake inhibitor (NDRI).^{[1][2][3]} Its high affinity for the dopamine transporter (DAT) and norepinephrine transporter (NET) suggests its potential as a valuable research tool in the study of neurodegenerative diseases where dopaminergic and noradrenergic systems are compromised, most notably Parkinson's disease. By blocking the reuptake of these crucial neurotransmitters, 2-Benzhydrylpiperidine HCl can effectively increase their synaptic availability and enhance neurotransmission. These application notes provide an overview of its potential applications, relevant protocols for in vitro and in vivo studies, and the underlying signaling pathways.

Mechanism of Action

2-Benzhydrylpiperidine HCl primarily functions by inhibiting the dopamine transporter (DAT) and, to a lesser extent, the norepinephrine transporter (NET), with significantly lower affinity for the serotonin transporter (SERT).^[4] This inhibition leads to an accumulation of dopamine and norepinephrine in the synaptic cleft, thereby amplifying and prolonging their signaling. In the context of Parkinson's disease, where there is a progressive loss of dopamine-producing

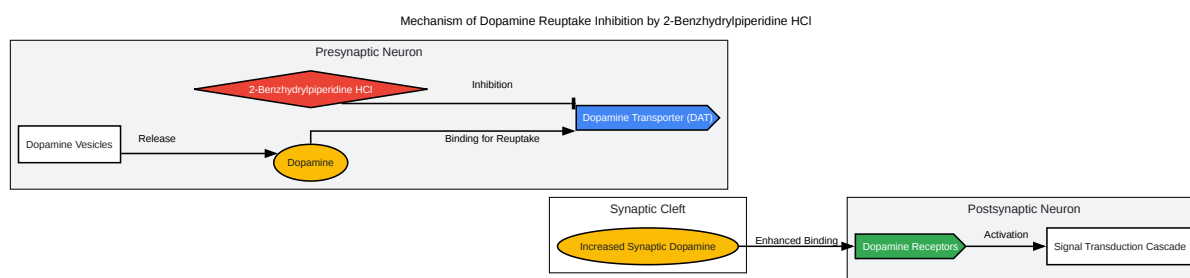
neurons in the substantia nigra, the enhancement of remaining dopaminergic neurotransmission can be a key therapeutic strategy. Research indicates that 2-Benzhydrylpiperidine is more potent than cocaine in both increasing evoked dopamine efflux and slowing its reuptake in the nucleus accumbens.[5][6]

Data Presentation: Quantitative Data Summary

The following table summarizes the in vitro activity of 2-Benzhydrylpiperidine (Desoxypipradrol) at monoamine transporters.

Transporter	IC50 (μM)	Reference
Dopamine Transporter (DAT)	0.07	[4]
Norepinephrine Transporter (NET)	0.14	[4]
Serotonin Transporter (SERT)	>10	[4]

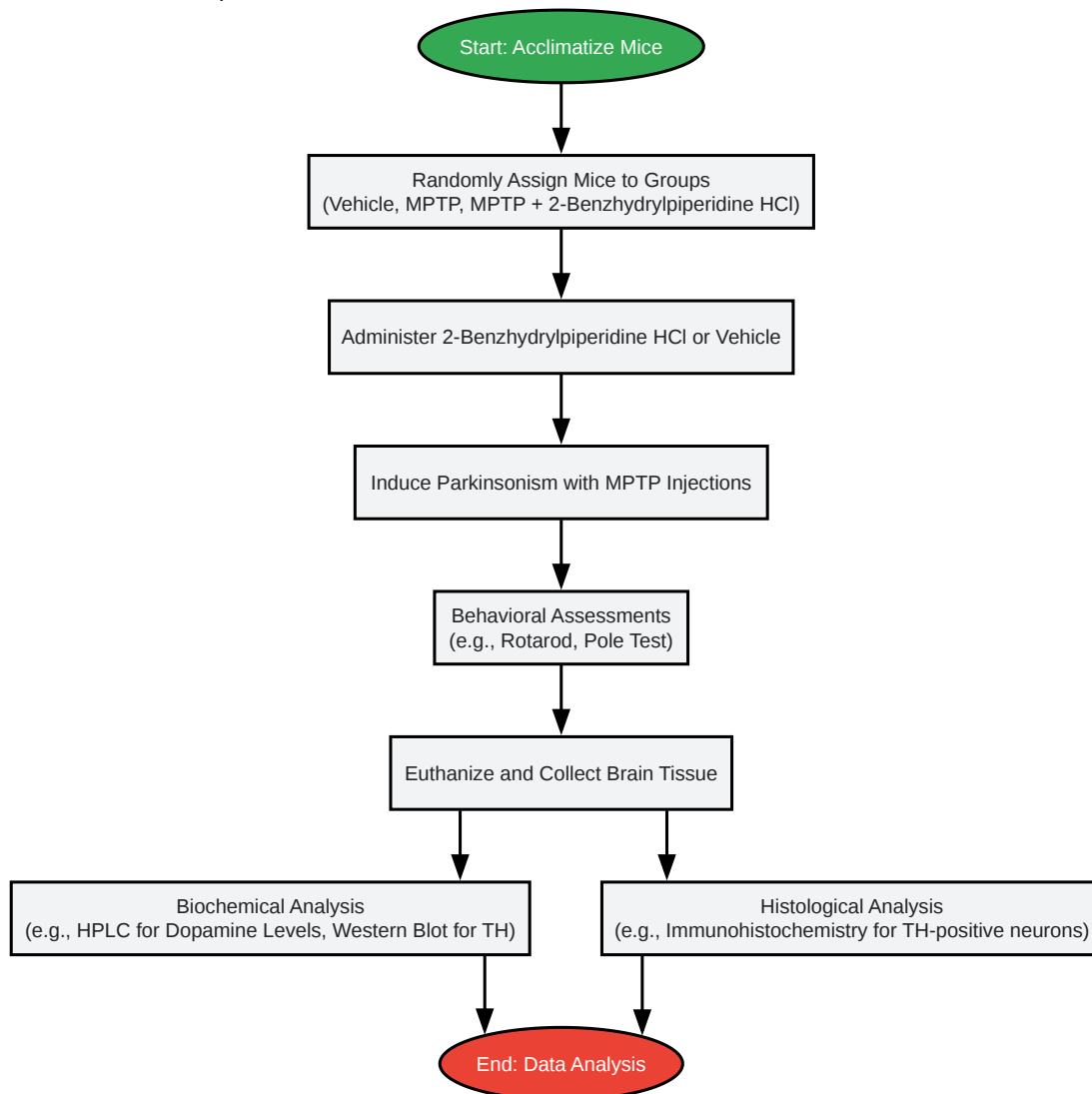
Mandatory Visualizations



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Caption: Dopamine Reuptake Inhibition by 2-Benzhydrylpiperidine HCl.

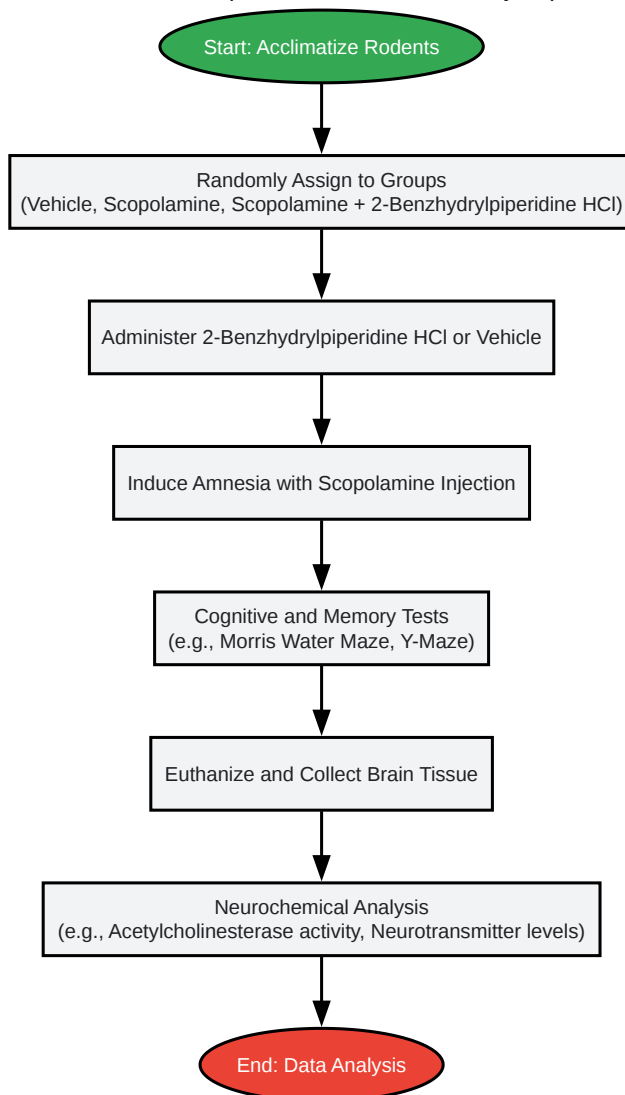
Experimental Workflow: MPTP Mouse Model of Parkinson's Disease



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Caption: Workflow for the MPTP Mouse Model of Parkinson's Disease.

Experimental Workflow: Scopolamine-Induced Memory Impairment Model



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